

Application Note: Dibutyltin bis(lauryl mercaptide) in High-Performance PVC Matrices[1]

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Compound of Interest

Compound Name: *Dibutyltin bis(lauryl mercaptide)*

CAS No.: 1185-81-5

Cat. No.: B072256

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Executive Summary

Dibutyltin bis(lauryl mercaptide) (DBT-DLM), CAS No. 1185-81-5, represents a high-efficiency organotin stabilizer utilized primarily in rigid polyvinyl chloride (PVC-U) and specialized flexible PVC applications.[1] Distinguished by its exceptional transparency and early color hold, DBT-DLM operates via the Fry-Horst mechanism to arrest the autocatalytic dehydrochlorination of PVC.[1]

This guide details the mechanistic grounding, formulation strategies, and validation protocols for DBT-DLM.[1] It is designed for researchers requiring precise control over polymer degradation kinetics during high-shear processing (extrusion, injection molding) and calendering.[1]

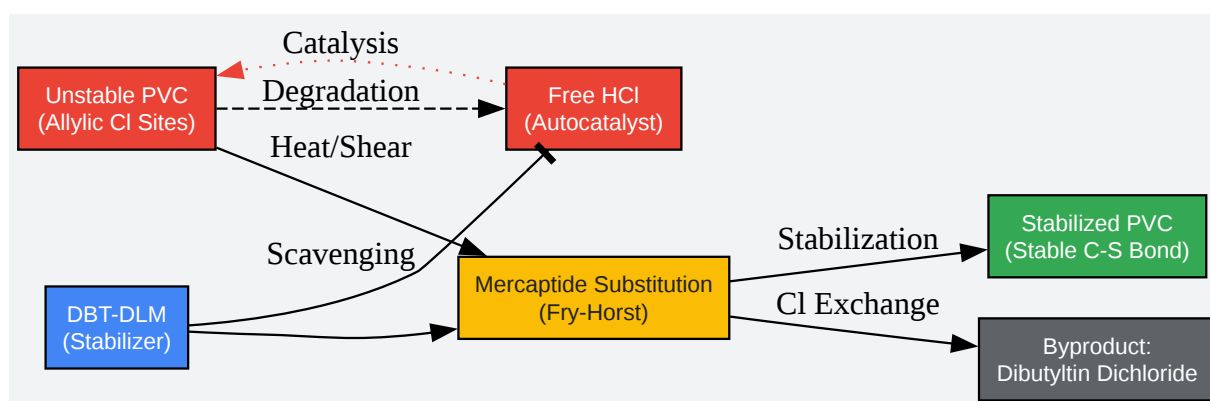
Mechanistic Principles: The Sn-S Stabilization Pathway

The efficacy of DBT-DLM stems from the high nucleophilicity of the sulfur atom bound to the tin center. Unlike metal carboxylates (e.g., Ca/Zn stearates), organotin mercaptides provide a dual-function stabilization mechanism:[1][2]

- Displacement of Labile Chlorine (Fry-Horst Mechanism): The primary degradation initiation sites in PVC are allylic and tertiary chlorine atoms.[1] DBT-DLM substitutes these unstable chlorines with the stable lauryl mercaptide ligand.[1]
- HCl Scavenging: It neutralizes the hydrochloric acid released during processing, preventing acid-catalyzed "zipper" degradation.[1]
- Antioxidant Activity: The mercaptide moiety decomposes hydroperoxides formed during processing, acting as a secondary antioxidant.[1][2]

Visualization: Stabilization Logic

The following diagram illustrates the chemical pathway where DBT-DLM intercepts the PVC degradation cycle.



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Figure 1: The stabilization pathway showing the substitution of labile chlorine and the interception of autocatalytic HCl.[1]

Formulation Strategies

Rigid PVC (PVC-U)

In rigid applications (pipes, clear sheets, bottles), DBT-DLM is preferred for its ability to maintain high transparency (refractive index match) and low melt viscosity.^[1]

- Dosage: 1.0 – 2.5 phr (parts per hundred resin).^[1]
- Synergists: Often used with small amounts of epoxidized soybean oil (ESBO) to scavenge HCl without affecting clarity.^[1]
- Critical Consideration: DBT-DLM is a sulfur-containing stabilizer.^[1] It has a strong odor and can cross-stain with lead or cadmium stabilizers (sulfide formation).^[1] Protocol: Ensure processing equipment is purged of all heavy metal residues before introducing DBT-DLM.

Flexible PVC (PVC-P)

While less common due to the dominance of liquid mixed metals (Ba/Zn), DBT-DLM is used in flexible PVC where crystal clarity is paramount and metal soaps cause haze.^[1]

- Dosage: 0.5 – 1.5 phr.
- Plasticizer Interaction: Compatible with phthalates (DEHP, DINP) and non-phthalates (DOTP, adipates).^[1]
- Warning: High lubricity of DBT-DLM can lead to "plate-out" on calender rolls if not balanced with an external lubricant.^[1]

Comparative Data: Stabilizer Performance

Parameter	DBT-DLM (Mercaptide)	Ca/Zn Stearates	Lead (Pb) Systems
Transparency	Excellent	Good to Hazy	Opaque
Heat Stability	High	Moderate	High
Odor	Distinct (Sulfur)	Low	None
Toxicity	Repr. ^[1] 1B (High)	Low	High (Neurotoxic)
Plate-out Risk	Moderate	High	Low

Experimental Protocols

Protocol A: Dynamic Thermal Stability (Torque Rheometry)

Objective: Determine the "degradation time" and dynamic fusion behavior under processing conditions.

Equipment: Brabender Plasti-Corder or equivalent torque rheometer.

Procedure:

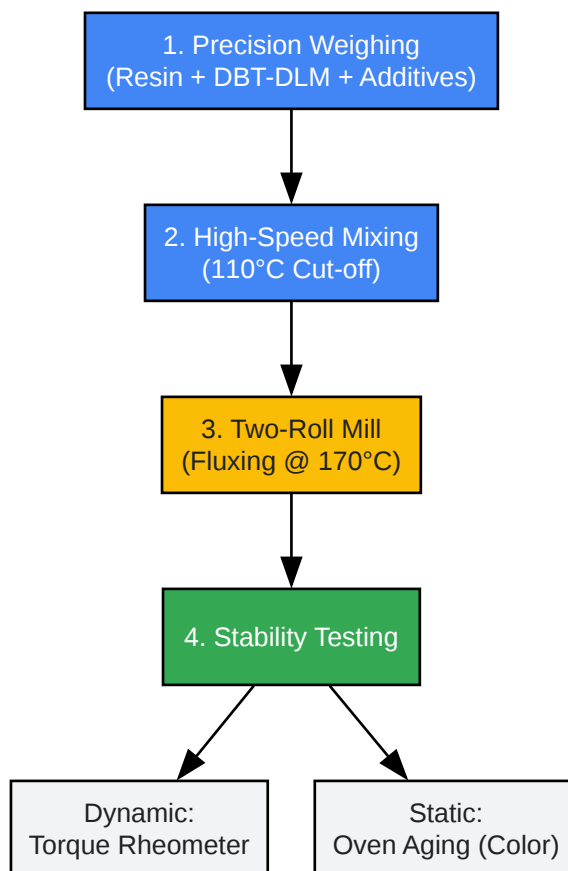
- Preparation: Pre-weigh PVC resin (K-value 57-60 for bottles, 65-67 for pipes), lubricant (0.5 phr), and DBT-DLM (variable: 1.0, 1.5, 2.0 phr).^[1]
- Settings:
 - Chamber Temp:
 - Rotor Speed: 60 RPM^[1]
 - Mass: 60g (adjusted for chamber volume).
- Execution:
 - Introduce dry blend into the mixing chamber.
 - Record Fusion Time (peak torque) and Degradation Time (point where torque rises sharply due to cross-linking).
- Analysis: The time interval between Fusion and Degradation is the "Stability Window."^[1] A viable medical-grade formulation requires a window minutes.^[1]

Protocol B: Static Heat Stability (Congo Red / Oven Test)

Objective: Assess early color hold (yellowness index) over time.

Procedure:

- Sample Prep: Mill the formulation on a two-roll mill at
for 3 minutes to form a sheet (thickness 0.5mm).
- Coupons: Cut
strips.
- Aging: Place strips in a Metrastat oven or circulating air oven at
.
- Sampling: Remove one strip every 5 minutes (0, 5, 10, ... 60 min).
- Quantification: Measure Yellowness Index (YI) using a colorimeter (ASTM D1925).

Visualization: Experimental Workflow

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Figure 2: Step-by-step workflow for validating stabilizer performance.[1]

Regulatory & Safety (Crucial)

Safety Warning: Organotins are potent bioactive compounds.[1] DBT-DLM is classified as Reprotoxic (Repr.[1] 1B) under GHS.[1]

- H360: May damage fertility or the unborn child.[1]
- H372: Causes damage to organs (thymus) through prolonged exposure.[1]

Regulatory Compliance:

- FDA: Regulated under 21 CFR 178.2650 ("Organotin stabilizers in vinyl chloride plastics").[1][3] Strict migration limits apply for food-contact applications (Type I-VI food types).[1] It is not universally approved for all medical devices; consult USP Class VI testing requirements for specific blood-contact applications.[1]
- REACH (EU): Subject to severe restrictions.[1] Use in consumer goods is increasingly limited; industrial rigid PVC remains the primary compliant application.[1]

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